

# Application Note: Mass Spectrometric Analysis of Onitisin 2'-O-glucoside

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## Compound of Interest

Compound Name: Onitisin 2'-O-glucoside

Cat. No.: B1158687

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Keywords: **Onitisin 2'-O-glucoside**, Flavonoid Glycoside, Mass Spectrometry, LC-MS, Quantitative Analysis, Drug Development

## Abstract

This application note details a robust and sensitive method for the identification and quantification of **Onitisin 2'-O-glucoside**, a flavonoid glycoside of interest in pharmaceutical research, using Liquid Chromatography coupled with Mass Spectrometry (LC-MS). The protocol outlines sample preparation, chromatographic separation, and mass spectrometric conditions. Furthermore, it describes the characteristic fragmentation patterns of **Onitisin 2'-O-glucoside** observed in tandem mass spectrometry (MS/MS), which are crucial for its unambiguous identification in complex matrices. This methodology is suitable for researchers, scientists, and drug development professionals working on the characterization and quantification of flavonoid glycosides.

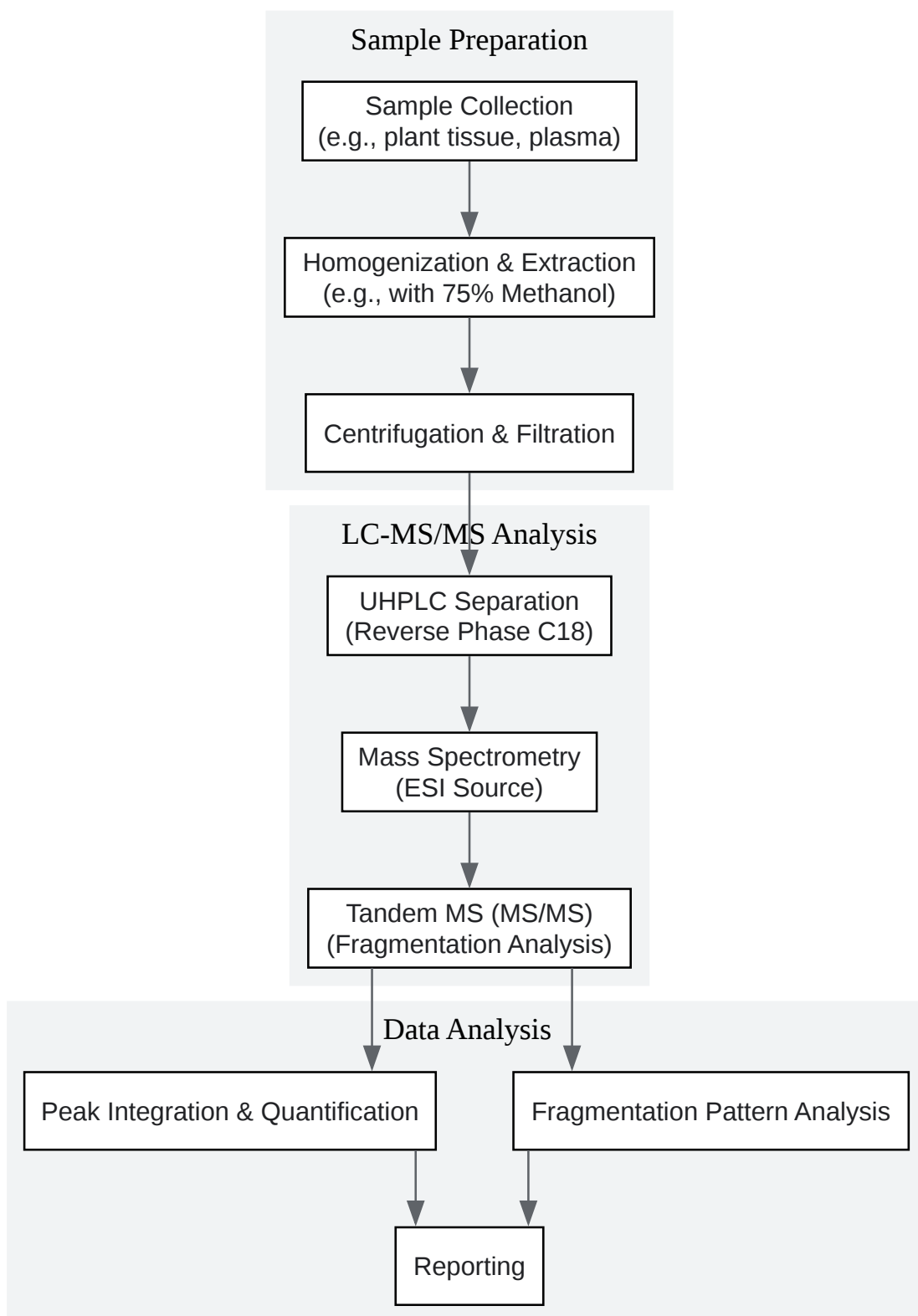
## Introduction

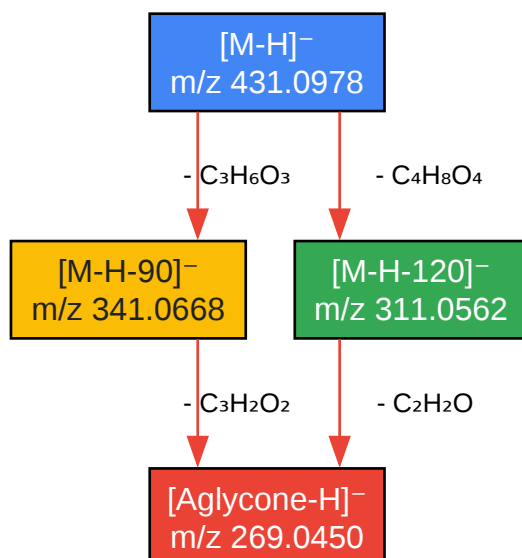
**Onitisin 2'-O-glucoside** is a flavonoid C-glycoside that has garnered significant interest due to its potential therapeutic properties. Accurate and reliable analytical methods are essential for its study in various stages of drug discovery and development, including pharmacokinetics, metabolism, and quality control. Mass spectrometry, particularly when coupled with liquid chromatography, offers high selectivity and sensitivity for the analysis of such compounds.<sup>[1]</sup>

This note provides a comprehensive guide to the mass spectrometric analysis of **Onitisin 2'-O-glucoside**. The described methods are based on established principles for the analysis of flavonoid glycosides.[\[2\]](#)[\[3\]](#)

## Experimental Workflow

The overall experimental workflow for the analysis of **Onitisin 2'-O-glucoside** is depicted below.





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## References

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